

2-Bromo-3-pyridinol molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-3-pyridinol

Cat. No.: B045599

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An In-depth Technical Guide on 2-Bromo-3-pyridinol

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides core data on **2-Bromo-3-pyridinol**, a heterocyclic organic compound of interest in medicinal chemistry and organic synthesis.

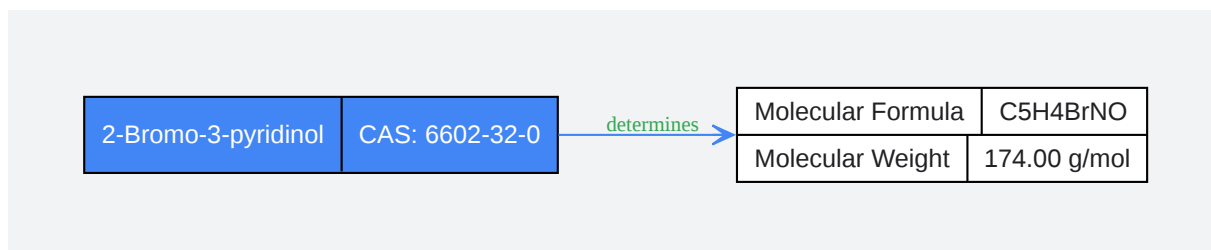
Core Molecular Data

The essential molecular identifiers for **2-Bromo-3-pyridinol** are summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and registration in chemical databases.

Identifier	Value
Molecular Formula	C5H4BrNO[1][2]
Molecular Weight	174.00 g/mol [1]
Synonyms	2-Bromo-3-hydroxypyridine, 2-Bromopyridin-3-ol
CAS Number	6602-32-0
EC Number	229-547-5

Logical Relationship of Molecular Properties

The following diagram illustrates the logical flow from the compound's identity to its fundamental molecular properties.



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Caption: Relationship between compound identity and its molecular properties.

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References

- 1. 2-Bromo-3-pyridinol | C₅H₄BrNO | CID 23070 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Bromo-3-pyridinol, 99% | Fisher Scientific [fishersci.ca]
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